

# chlorine thiocyanate physical properties and constants

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## Compound of Interest

Compound Name: Chlorine thiocyanate

Cat. No.: B15486726

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## An In-depth Technical Guide to Chlorine Thiocyanate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Chlorine thiocyanate** (CISCN) is a chemical compound of interest in synthetic chemistry. This guide provides a comprehensive overview of its known physical properties, constants, and experimental protocols for its preparation. Due to its reactive nature, extensive physical data is limited, and it is often generated in situ for immediate use in further chemical reactions.

### Physical Properties and Constants

Quantitative data for **chlorine thiocyanate** is not as extensively documented as for more stable compounds. The available information is summarized in the table below.

Property	Value	Source
Molecular Formula	CCINS	NIST
Molecular Weight	93.535 g/mol	NIST
CAS Registry Number	5961-98-8	NIST
Ionization Energy	10.45 ± 0.02 eV	NIST <sup>[1]</sup>

## Experimental Protocols

The following section details the methodology for the synthesis of **chlorine thiocyanate**.

### Synthesis of Chlorine Thiocyanate

The preparation of **chlorine thiocyanate** can be achieved through the reaction of chlorine gas with silver thiocyanate.<sup>[1]</sup>

Materials:

- Silver thiocyanate (AgSCN)
- Chlorine gas (Cl<sub>2</sub>)
- A suitable vacuum apparatus

Procedure:

- Freshly prepared silver thiocyanate is placed in a reaction tube within a vacuum apparatus.
- Chlorine gas is passed over the silver thiocyanate at a controlled pressure.
- The reaction produces **chlorine thiocyanate**, which can be identified and characterized using methods such as photoelectron spectroscopy.<sup>[1]</sup>

It is important to note that **chlorine thiocyanate** is unstable and may need to be used immediately for subsequent reactions or analyzed under specific conditions to prevent decomposition.

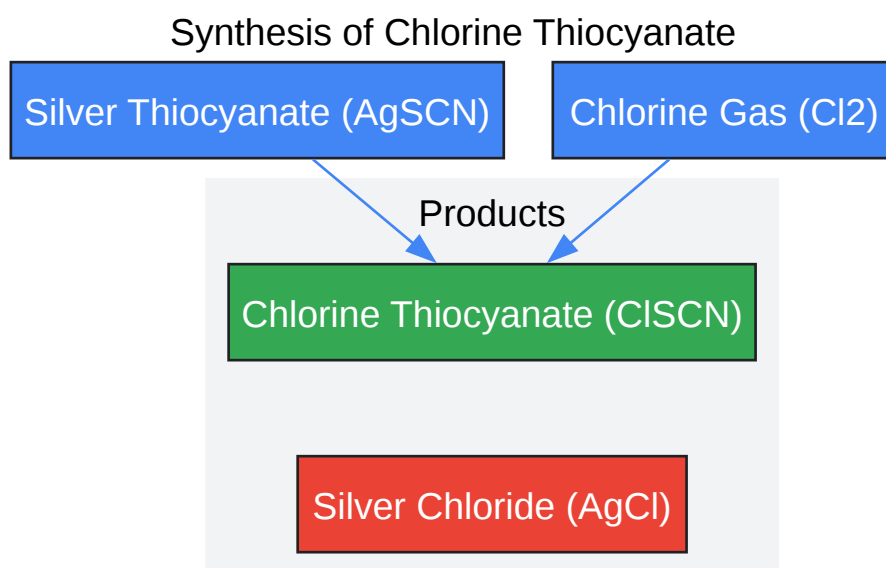
## Chemical Reactivity and Applications

**Chlorine thiocyanate**, also referred to as thiocyanogen chloride, serves as a reactive intermediate in organic synthesis.[2] It is utilized in electrophilic thiocyanation reactions, where the thiocyanate group is introduced into a molecule. For instance, it can react with alkenes to form dithiocyanate derivatives.[3]

## Visualizations

### Synthesis Pathway

The following diagram illustrates the synthesis of **chlorine thiocyanate** from silver thiocyanate and chlorine gas.



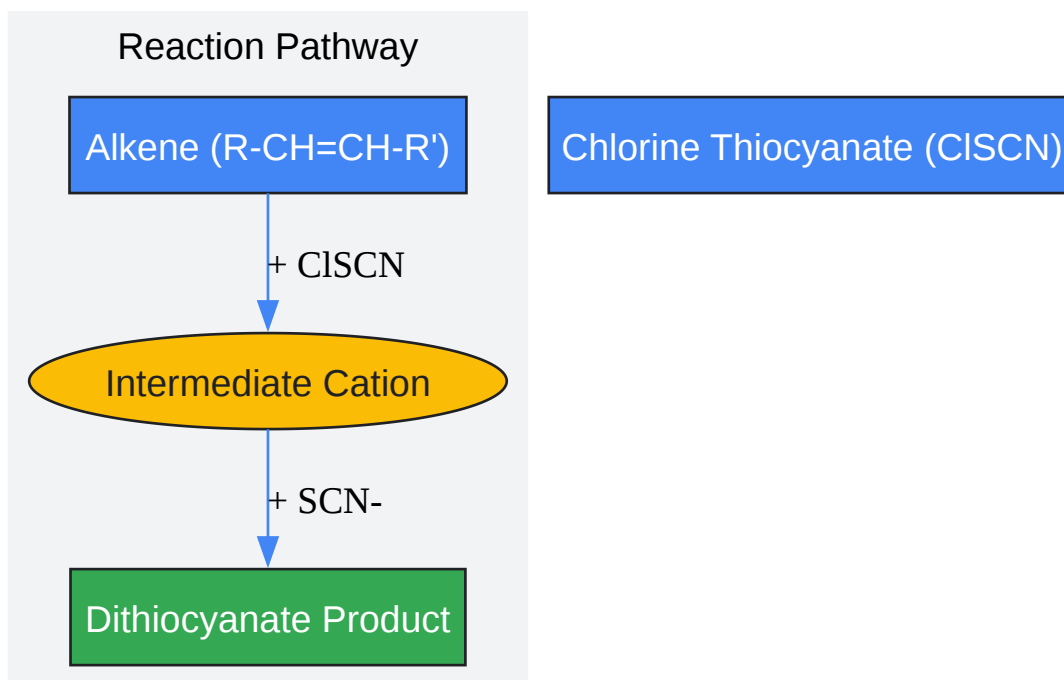
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Caption: Synthesis of **Chlorine Thiocyanate**.

## Electrophilic Addition to an Alkene

This diagram shows a representative reaction of **chlorine thiocyanate** with an alkene.

## Electrophilic Addition of ClSCN to an Alkene



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Caption: Reaction of **Chlorine Thiocyanate** with an Alkene.

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## References

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